

The 5-Azaspiro[2.5]octane-1-carboxylic Acid Scaffold: Technical Guide

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Compound of Interest

Compound Name: 5-Azaspiro[2.5]octane-1-carboxylic acid

Cat. No.: B15265526

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Executive Summary & Chemical Identity

5-Azaspiro[2.5]octane-1-carboxylic acid is a bicyclic spiro-heterocycle used primarily to "lock" the conformation of peptide mimetics and kinase inhibitors.^[1] By fusing a three-membered cyclopropane ring to a six-membered piperidine ring at a single carbon (the spiro junction), this scaffold restricts the flexibility of the piperidine ring while introducing a specific vector for substituents (via the carboxylic acid) that is distinct from standard proline or pipecolic acid derivatives.^[1]

Chemical Profile

Property	Detail
IUPAC Name	5-Azaspiro[2.5]octane-1-carboxylic acid
Common Synonyms	1-Carboxy-5-azaspiro[2.5]octane; Spiro[cyclopropane-1,4'-piperidine]-2-carboxylic acid (alternative numbering)
CAS Number	1502287-58-2 (Free acid); 1363382-36-8 (N-Boc protected)
Molecular Formula	C ₈ H ₁₃ NO ₂
Key Structural Feature	Spiro-junction at C3 (cyclopropane) / C4 (piperidine); N-atom at position 5. [1] [2] [3] [4] [5] [6] [7] [8] [9] [10] [11] [12]
Primary Utility	Peptidomimetic scaffold; ADAM10/17 inhibitor core; GHSR agonist intermediate.

Discovery & Historical Context

The discovery of the 5-azaspiro[2.5]octane system did not occur as a single "eureka" moment but rather evolved through three distinct waves of medicinal chemistry needs.

Phase I: The Antibiotic Era (1990s)

Early interest in spiro-fused azacycles arose during the "Quinolone Gold Rush" of the 1990s.[\[1\]](#) Researchers sought to modify the C7-position of fluoroquinolones (like ciprofloxacin) to overcome resistance and improve Gram-positive coverage.[\[1\]](#)

- The Logic: Replacing the standard piperazine or pyrrolidine side chains with spiro-cyclic amines increased lipophilicity and altered the spatial projection of the amine, potentially evading efflux pumps.[\[1\]](#)
- Outcome: While the 6-azaspiro systems were more common in this era (e.g., Trovafloxacin precursors), the 5-azaspiro variants were synthesized as comparative analogs to test steric bulk tolerance in the DNA gyrase binding pocket.[\[1\]](#)

Phase II: The "Sheddase" Inhibitors (2000s–2010s)

The scaffold gained true prominence with the pursuit of selective inhibitors for ADAM10 and ADAM17 (also known as TACE - TNF-alpha Converting Enzyme).^[1] These metalloproteases ("shedases") are implicated in cancer (HER2 shedding) and inflammation.^[1]

- Key Breakthrough: Researchers at companies like Incyte and Pfizer identified that the hydroxamic acid zinc-binding group (ZBG) needed a rigid linker to achieve selectivity over broad-spectrum matrix metalloproteinases (MMPs).^[1]
- The Solution: The **5-azaspiro[2.5]octane-1-carboxylic acid** served as a rigid "P1/P2 linker." The cyclopropane ring locked the orientation of the amide bond, while the piperidine nitrogen allowed for facile diversification of the "cap" group.^[1] This led to compounds with nanomolar potency and improved selectivity profiles compared to flexible linear analogs ^[1].

Phase III: GPCRs and Growth Hormone Secretagogues (2015–Present)

Most recently, the scaffold has been utilized in the optimization of Ghrelin Receptor (GHSR-1a) agonists.^[1]

- Application: In the development of Capromorelin derivatives, the spiro-piperidine core was used to replace the standard piperidine ring.^[1] The gem-dimethyl or spiro-cyclopropyl modification at the 4-position of the piperidine ring blocks metabolic oxidation (a common clearance pathway for piperidines), thereby extending the half-life of the drug candidate ^[2].^[1]

Synthetic Methodology

The synthesis of **5-azaspiro[2.5]octane-1-carboxylic acid** is a classic example of carbene chemistry applied to heterocyclic synthesis.^[1] The most robust route involves the Rhodium-catalyzed cyclopropanation of an exocyclic enecarbamate.

Core Synthesis Protocol

Step 1: Olefination of N-Boc-4-Piperidone

The synthesis begins with the commercially available N-Boc-4-piperidone.[1] A Wittig reaction converts the ketone into an exocyclic methylene group.

- Reagents: Methyltriphenylphosphonium bromide (), Potassium tert-butoxide (), THF.[1]
- Mechanism: Formation of the phosphorus ylide followed by [2+2] cycloaddition and elimination of triphenylphosphine oxide.[1]

Step 2: Rhodium-Catalyzed Cyclopropanation

This is the critical step that forms the spiro junction. Ethyl diazoacetate (EDA) is generated (or used as a solution) and decomposed by a Rhodium catalyst in the presence of the alkene.[1]

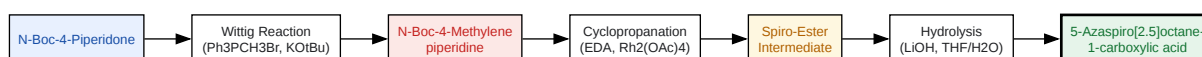
- Reagents: Ethyl diazoacetate (EDA), (Rhodium(II) acetate dimer), DCM.[1]
- Mechanism: The Rhodium carbenoid adds to the exocyclic double bond. Because the alkene is exocyclic, the resulting spiro-cyclopropane is formed efficiently.[1]
- Stereochemistry: This reaction typically yields a mixture of diastereomers (syn/anti relative to the Boc group), which are separable by column chromatography.[1]

Step 3: Hydrolysis

The ethyl ester is hydrolyzed to the free carboxylic acid.

- Reagents: LiOH or NaOH, THF/Water.[1]

Visual Synthesis Workflow (DOT Diagram)



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Caption: Figure 1. The standard synthetic route for **5-azaspiro[2.5]octane-1-carboxylic acid** via Rh(II)-catalyzed cyclopropanation.[\[1\]](#)

Medicinal Chemistry Logic: Why This Scaffold?

The decision to incorporate a 5-azaspiro[2.5]octane moiety is driven by specific physicochemical and structural requirements.

A. Conformational Restriction (The "Proline Effect")

Unlike a standard 4-substituted piperidine, which can adopt multiple chair conformations, the spiro-cyclopropane locks the piperidine ring into a specific chair conformer.[\[1\]](#)

- Benefit: This reduces the entropic penalty of binding to the target protein. If the locked conformation matches the bioactive conformation, potency is significantly increased.[\[1\]](#)

B. Metabolic Blocking

The C4 position of piperidine is a metabolic "hotspot" susceptible to oxidation by Cytochrome P450 enzymes.

- Benefit: Replacing the C4 hydrogens with a spiro-cyclopropyl ring removes this metabolic soft spot, often increasing the metabolic half-life () and reducing clearance.[\[1\]](#)

C. Vector Projection

The carboxylic acid at position 1 (on the cyclopropane) projects into a unique region of chemical space compared to a standard piperidine-4-carboxylic acid.[\[1\]](#)

- Angle: The bond angle of the cyclopropane ring () forces substituents into a pseudo-equatorial or pseudo-axial orientation that is distinct from the geometry of sp³ carbons.[\[1\]](#)

Comparative Data: Scaffold Properties

Parameter	Piperidine-4-carboxylic acid	5-Azaspiro[2.5]octane-1-carboxylic acid	Advantage
Fsp ³ (Saturation)	1.0	1.0	High (Good solubility)
Rigidity	Low (Flexible)	High (Rigid)	Higher Potency / Selectivity
Metabolic Stability	Low (C4 oxidation risk)	High (C4 blocked)	Longer Half-life
Lipophilicity (cLogP)	Low	Moderate	Better Membrane Permeability

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